

# Commercial Availability and Synthesis of 3,6-Dimethylpicolinic Acid: A Technical Guide

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## Compound of Interest

Compound Name: 3,6-Dimethylpicolinic acid

Cat. No.: B1317136

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial suppliers, availability, and synthetic routes for **3,6-Dimethylpicolinic acid**. The information is intended to assist researchers, scientists, and professionals in drug development in sourcing this important chemical compound and understanding its synthesis. All quantitative data is summarized in structured tables for ease of comparison, and a detailed, generalized experimental protocol for the synthesis of a related compound is provided to illustrate a potential synthetic strategy.

## Commercial Suppliers and Availability

**3,6-Dimethylpicolinic acid**, also known as 3,6-dimethylpyridine-2-carboxylic acid, is available from a number of commercial chemical suppliers. While the definitive Chemical Abstracts Service (CAS) number for the free acid has been identified as 83282-46-6, it is also available as a hydrochloride salt under CAS number 2229312-80-3. The availability of this compound can vary between suppliers in terms of purity, quantity, and lead times. Researchers are advised to contact the suppliers directly for the most current information.

A summary of known commercial suppliers is provided in the table below.

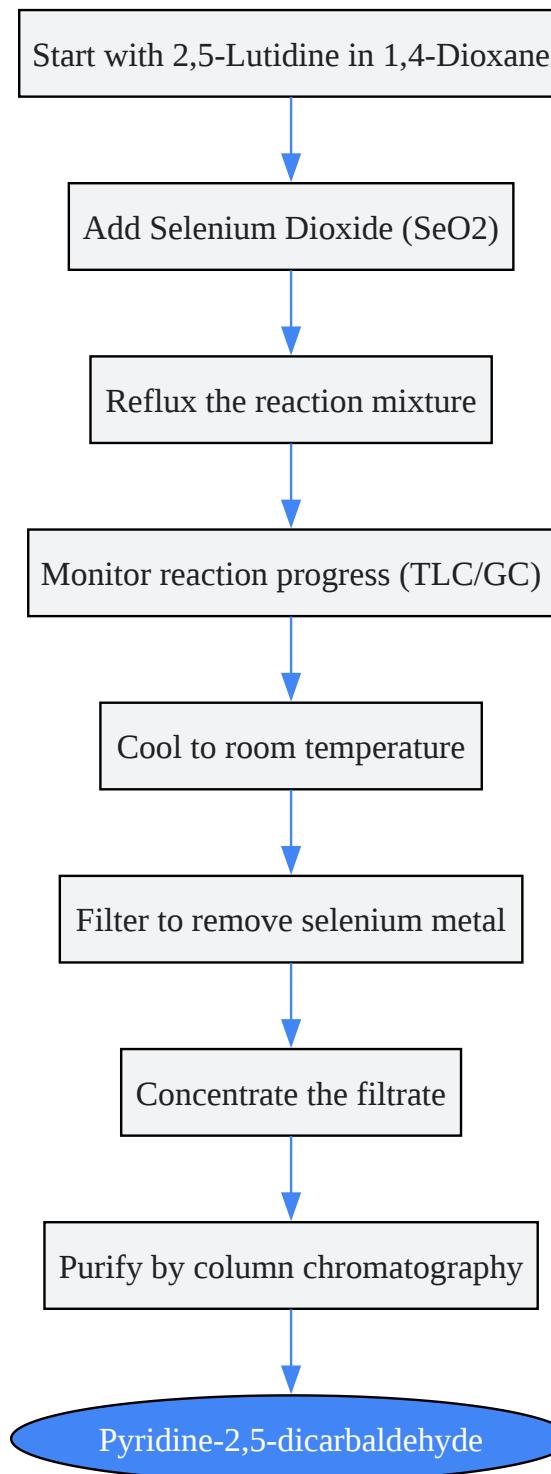
Supplier	Compound Name	CAS Number	Purity	Available Quantities
Anax Laboratories	3,6-dimethylpicolinic acid	83282-46-6	>96%	Inquiry required
2a biotech	DIMETHYLPICOLINIC ACID	83282-46-6	Inquiry required	Inquiry required
ACE Biolabs	Dimethylpicolinic acid	Not Specified	Inquiry required	Inquiry required
BLD Pharm	3,6-Dimethylpicolinic acid hydrochloride	2229312-80-3	Inquiry required	Inquiry required
CP Lab Safety	3, 6-Dimethylpicolinic acid	Not Specified	min 95%	100 mg

## Synthetic Approaches to Substituted Picolinic Acids

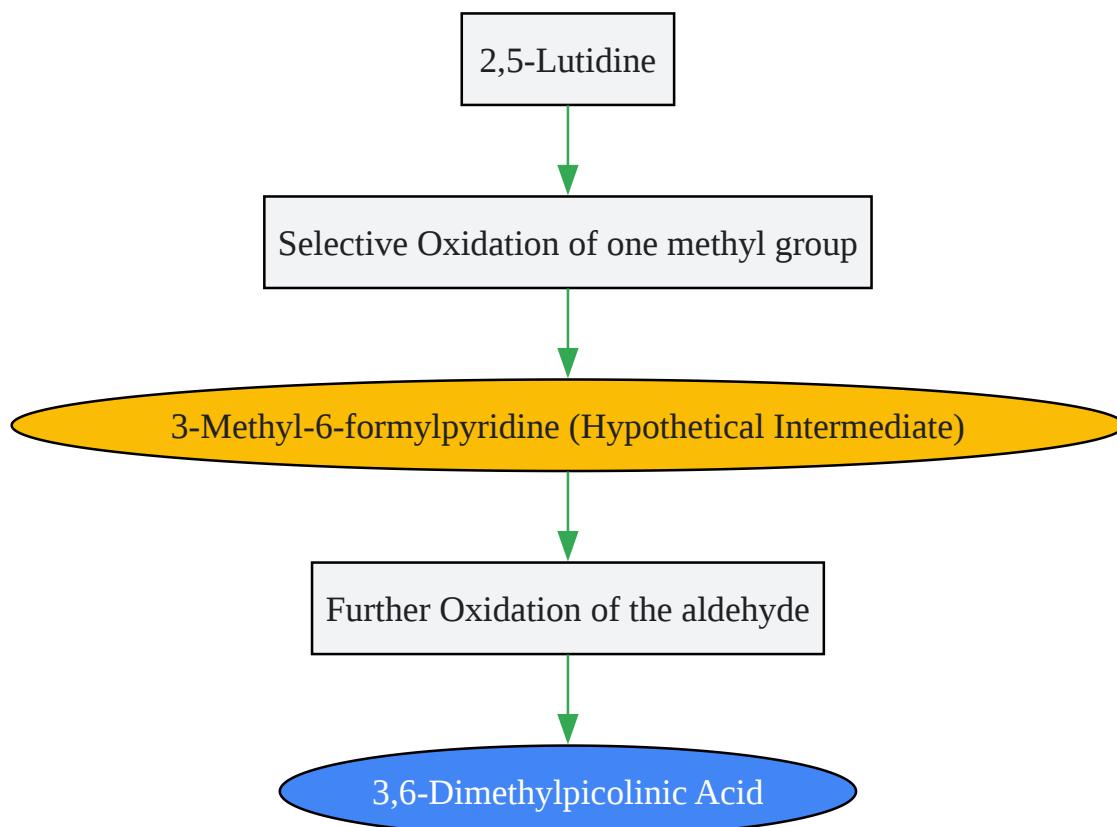
While a specific, detailed experimental protocol for the synthesis of **3,6-Dimethylpicolinic acid** is not readily available in the public domain, the synthesis of structurally related picolinic acid derivatives can provide valuable insights into potential synthetic strategies. A common approach involves the oxidation of the corresponding lutidine (dimethylpyridine). For **3,6-Dimethylpicolinic acid**, the logical starting material would be 2,5-lutidine.

The following diagram illustrates a generalized workflow for the synthesis of a dicarbaldehyde from a lutidine, a transformation that shares principles with the desired synthesis of a carboxylic acid.

## Oxidation of 2,5-Lutidine



## Hypothetical Synthesis of 3,6-Dimethylpicolinic Acid

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